

Introduction: The Significance of the 7-Azaindole Scaffold and N-Methylation

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Compound of Interest

Compound Name: 1-Methyl-1H-pyrrolo[2,3-b]pyridin-5-ol
CAS No.: 737003-45-1
Cat. No.: B1312225

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The 1H-pyrrolo[2,3-b]pyridine, commonly known as 7-azaindole, is a privileged heterocyclic scaffold in medicinal chemistry and drug development. Its structure, which mimics the indole core of tryptophan, allows it to function as a versatile pharmacophore that can engage in various biological interactions, including hydrogen bonding and π -stacking. Consequently, 7-azaindole derivatives have been successfully incorporated into a wide array of therapeutic agents, particularly as kinase inhibitors in oncology.

The N-methylation of the pyrrole nitrogen within the 7-azaindole core is a critical synthetic step in the development of many of these compounds. This modification can significantly impact the molecule's physicochemical properties, such as its solubility, metabolic stability, and target-binding affinity. For instance, the N-methyl group can enhance membrane permeability or block a potential site of metabolism, thereby improving the pharmacokinetic profile of a drug candidate. Furthermore, the introduction of a methyl group can fine-tune the electronic properties of the heterocyclic system, which may lead to optimized interactions with the target protein.

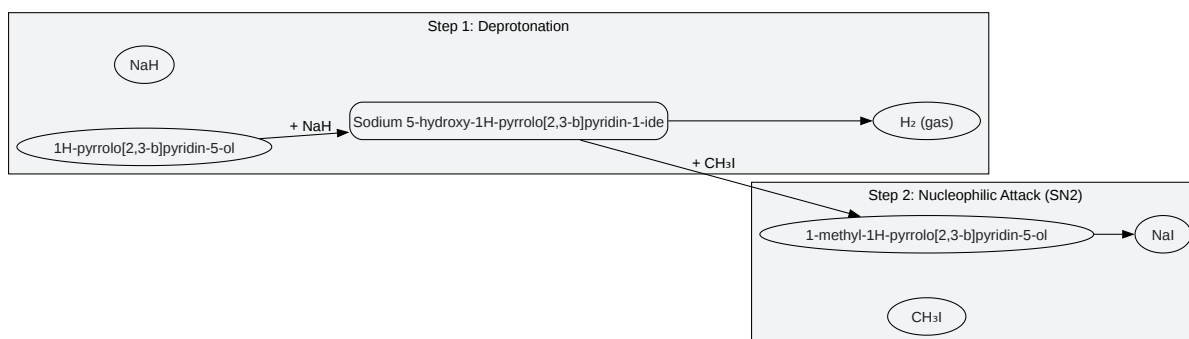
This application note provides a detailed protocol for the N-methylation of a key intermediate, 1H-pyrrolo[2,3-b]pyridin-5-ol. We will delve into the mechanistic underpinnings of the reaction, offer a step-by-step experimental guide, and discuss crucial considerations for achieving high yield and regioselectivity.

Mechanistic Insights: The Chemistry of N-Methylation

The N-methylation of 1H-pyrrolo[2,3-b]pyridin-5-ol typically proceeds via a nucleophilic substitution reaction (S_N2). The pyrrole nitrogen, being the most nucleophilic site in the molecule under basic conditions, attacks an electrophilic methyl source. However, the presence of the hydroxyl group at the 5-position introduces a competing nucleophile, the phenoxide ion, which can lead to O-methylation. The choice of base and reaction conditions is therefore paramount in controlling the regioselectivity of this transformation.

A common and effective strategy involves the use of a strong base to deprotonate the pyrrole nitrogen, followed by the addition of a methylating agent. The use of a base such as sodium hydride (NaH) in an aprotic polar solvent like N,N-dimethylformamide (DMF) is often favored. The NaH irreversibly deprotonates the pyrrole nitrogen, forming a sodium salt which is a potent nucleophile. The subsequent addition of an electrophilic methyl source, such as methyl iodide (CH₃I), leads to the desired N-methylated product.

The diagram below illustrates the proposed reaction mechanism:



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Caption: Proposed mechanism for the N-methylation of 1H-pyrrolo[2,3-b]pyridin-5-ol.

Experimental Protocol: N-methylation of 1H-pyrrolo[2,3-b]pyridin-5-ol

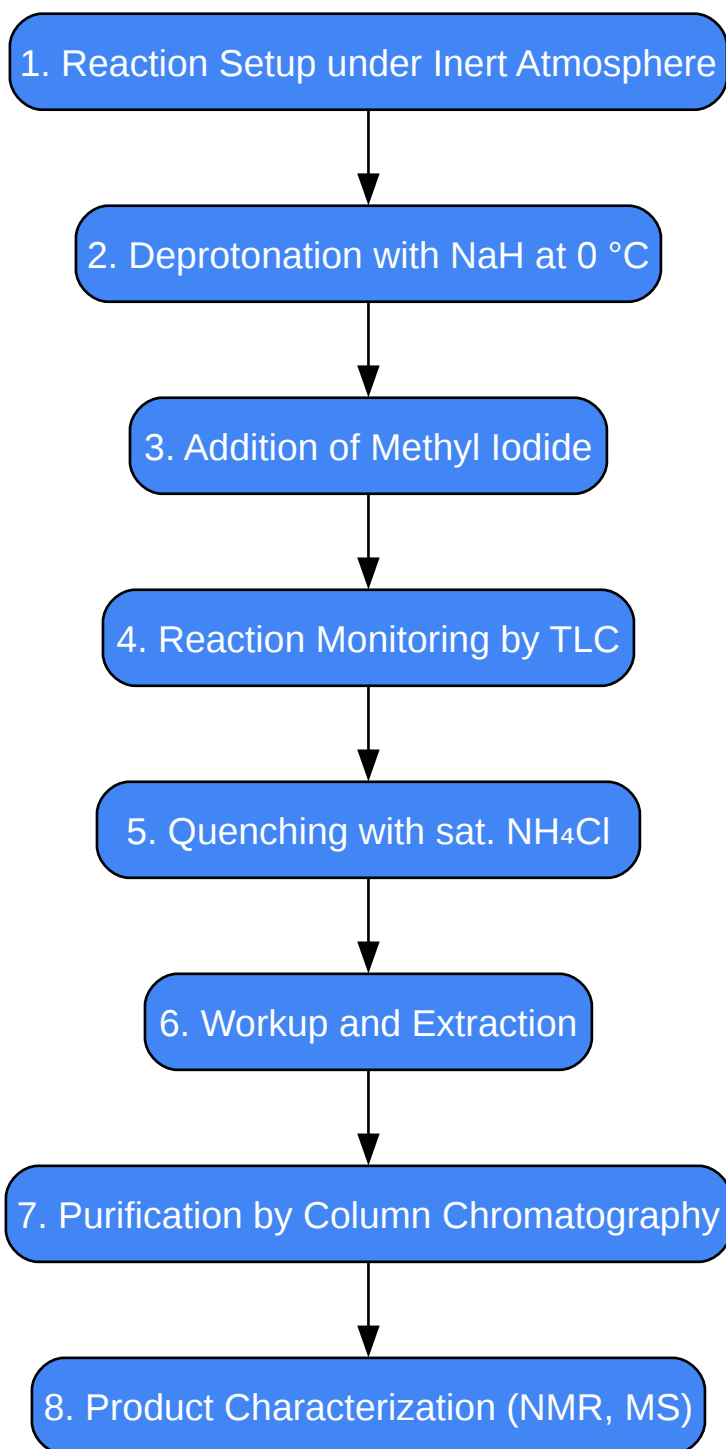
This protocol details a reliable method for the N-methylation of 1H-pyrrolo[2,3-b]pyridin-5-ol using sodium hydride and methyl iodide.

Materials and Reagents

Reagent/Material	Grade	Supplier Example
1H-pyrrolo[2,3-b]pyridin-5-ol	≥98%	Sigma-Aldrich
Sodium hydride (NaH), 60% dispersion in mineral oil	Reagent Grade	Sigma-Aldrich
Methyl iodide (CH ₃ I)	≥99.5%	Sigma-Aldrich
N,N-Dimethylformamide (DMF), anhydrous	≥99.8%	Sigma-Aldrich
Dichloromethane (DCM)	ACS Grade	Fisher Scientific
Saturated aqueous ammonium chloride (NH ₄ Cl)	ACS Grade	Fisher Scientific
Brine (saturated aqueous NaCl)	ACS Grade	Fisher Scientific
Anhydrous magnesium sulfate (MgSO ₄)	ACS Grade	Fisher Scientific
Celite®	---	Sigma-Aldrich
TLC plates (silica gel 60 F ₂₅₄)	---	MilliporeSigma
Round-bottom flask (100 mL)	---	VWR
Magnetic stirrer and stir bar	---	VWR
Ice bath	---	---
Nitrogen or Argon gas supply	---	---
Septa and needles	---	---

Step-by-Step Procedure

The overall experimental workflow is outlined below:



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